

# Safeguarding Research: Proper Disposal Procedures for Leteprininim

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## Compound of Interest

Compound Name: *Leteprininim*

Cat. No.: *B1674774*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, step-by-step procedures for the safe disposal of **Leteprininim**, a substance identified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. Adherence to these guidelines is critical for protecting both laboratory personnel and the environment.

## Immediate Safety and Hazard Information

**Leteprininim** is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.

Key precautionary statements include:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.<sup>[1]</sup>

## Leteparinim Properties

A summary of **Leteparinim**'s key properties is provided in the table below for easy reference.

| Property         | Value       |
|------------------|-------------|
| Synonyms         | AIT 082     |
| Formula          | C15H13N5O4  |
| Molecular Weight | 327.29482   |
| CAS No.          | 138117-50-7 |

## Operational and Disposal Plan

The fundamental principle for the disposal of **Leteparinim** is to prevent its release into the environment, particularly into waterways, due to its high aquatic toxicity.<sup>[1]</sup> Standard laboratory practices for disposing of hazardous chemicals should be strictly followed.

## Step-by-Step Disposal Procedure

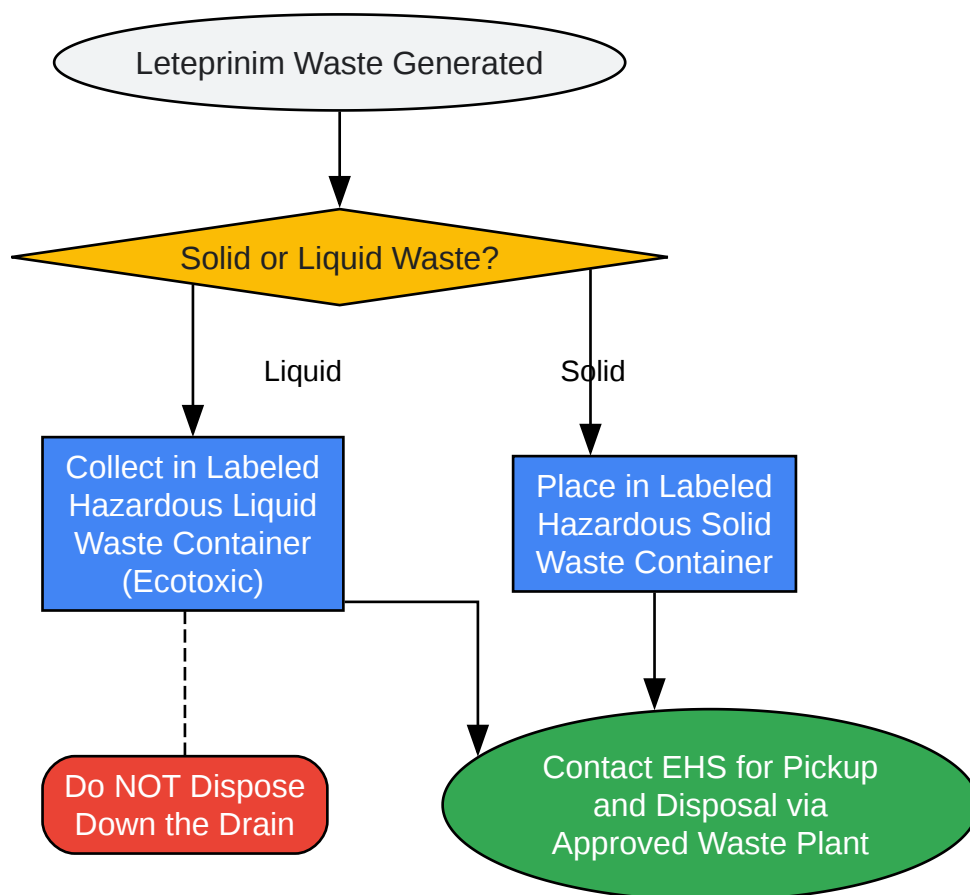
- Personal Protective Equipment (PPE): Before handling **Leteparinim**, ensure appropriate PPE is worn, including safety goggles with side-shields, protective gloves, and impervious clothing.
- Waste Segregation:
  - All solid waste contaminated with **Leteparinim** (e.g., weighing papers, contaminated gloves, pipette tips) should be placed in a designated, clearly labeled hazardous waste

container.

- Solutions containing **Leteparinim** must be collected in a separate, sealed, and clearly labeled hazardous waste container. Given its ecotoxicity, this waste stream may be categorized as "Mixed Ecotoxic Liquids" or a similar designation as per your institution's waste management guidelines.
- Crucially, do not dispose of **Leteparinim** down the drain or in regular trash.
- Container Labeling: The hazardous waste container must be labeled with the following information:
  - The words "Hazardous Waste"
  - The name of the chemical: "**Leteparinim**"
  - The specific hazards: "Toxic," "Ecotoxic"
  - Accumulation start date
- Spill Management:
  - In the event of a spill, collect the spillage immediately.[\[1\]](#)
  - Use an absorbent material for liquid spills.
  - Carefully sweep up solid material, avoiding dust generation.
  - Place all contaminated cleaning materials into the designated hazardous waste container.
  - Clean the spill area thoroughly.
- Final Disposal:
  - All waste containing **Leteparinim** must be disposed of through an approved waste disposal plant.[\[1\]](#)
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste container.

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Leteprinin** waste in a laboratory setting.



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## References

- 1. [canterbury.ac.nz](http://canterbury.ac.nz) [[canterbury.ac.nz](http://canterbury.ac.nz)]

- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for Leteprinin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1674774#leteprinin-proper-disposal-procedures\]](https://www.benchchem.com/product/b1674774#leteprinin-proper-disposal-procedures)

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